

An In-depth Technical Guide on the Physical Properties of Benzyl Propionate

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Compound of Interest

Compound Name: Benzyl propionate

Cat. No.: B094898

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This technical guide provides a comprehensive overview of the key physical properties of **benzyl propionate**, specifically its boiling point and density. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may utilize this information for formulation, synthesis, or quality control purposes.

Quantitative Data Summary

The physical properties of **benzyl propionate** are summarized in the table below. These values are critical for understanding the compound's behavior under various experimental and processing conditions.

Physical Property	Value	Conditions
Boiling Point	222 °C	At 760 mmHg[1][2]
220.00 to 222.00 °C	At 760.00 mm Hg[3][4]	
221-223 °C	Not specified[5][6]	
110-111 °C	At 13 Torr	
Density	1.03 g/mL	At 25 °C
1.028-1.033 g/cm ³	Not specified[2][4]	
1.034 g/cm ³	At 20 °C	
1.03	Not specified[6][7]	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid compound such as **benzyl propionate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, particularly with small sample volumes, the capillary method is frequently employed.

1. Capillary Method (Micro Boiling Point Determination)

- Apparatus:
 - Small test tube
 - Capillary tube (sealed at one end)
 - Thermometer
 - Heating apparatus (e.g., MelTemp apparatus, oil bath, or heating block)[\[8\]](#)
 - Sample of **benzyl propionate**
- Procedure:
 - A small amount of **benzyl propionate** (a few milliliters) is placed into the small test tube. [\[9\]](#)
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
 - The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
 - The assembly is then heated in a heating bath. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[10\]](#)

- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor of the liquid has displaced all the air.^[10]
- The heating is then discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^{[10][11]} This is the point where the external pressure equals the vapor pressure of the liquid.

2. Distillation Method

For larger sample volumes, a simple distillation is a common method for both purification and boiling point determination.^[12]

- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle or water bath
 - Boiling chips
 - Sample of **benzyl propionate**
- Procedure:
 - The distillation flask is charged with **benzyl propionate** and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.

- The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- The temperature is recorded when the vapor is condensing and dripping into the receiving flask at a steady rate. This stable temperature reading is the boiling point of the liquid.[12]

Density is a fundamental physical property defined as the mass of a substance per unit volume.[13]

1. Using a Graduated Cylinder and Balance

This method is straightforward but less precise than using a pycnometer.

- Apparatus:
 - Graduated cylinder (e.g., 25 mL or 50 mL)
 - Electronic balance
 - Sample of **benzyl propionate**
- Procedure:
 - The mass of the clean, dry graduated cylinder is measured using an electronic balance. [14]
 - A known volume of **benzyl propionate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[14]
 - The mass of the graduated cylinder containing the liquid is then measured.
 - The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass.[14]
 - The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).[13][15]

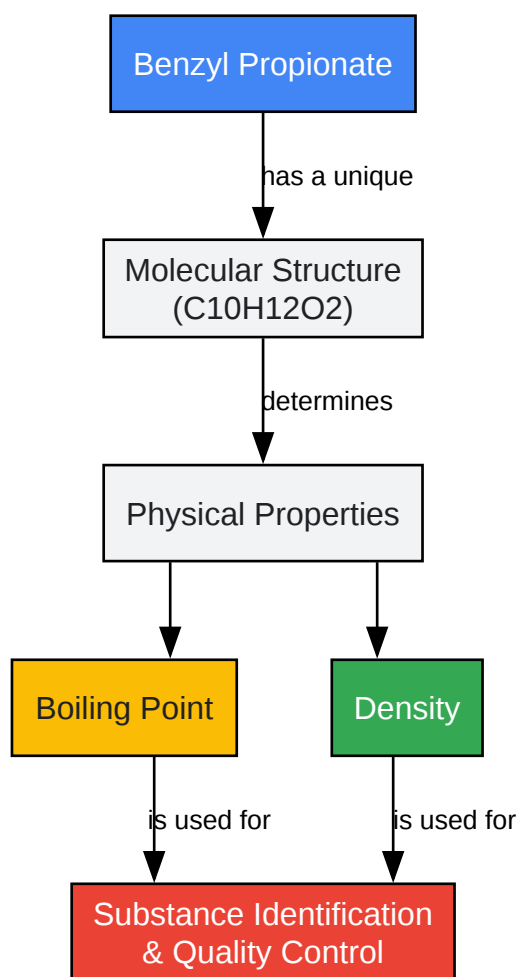
2. Using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise determination of density.[16]

- Apparatus:
 - Pycnometer
 - Electronic balance
 - Thermometer
 - Sample of **benzyl propionate**
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with **benzyl propionate**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that overflows is carefully wiped away.
 - The mass of the filled pycnometer is measured.
 - The temperature of the liquid is recorded.
 - The mass of the **benzyl propionate** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[16]

Logical Relationships

The physical properties of a compound like **benzyl propionate** are intrinsic characteristics that are determined by its molecular structure. These properties are essential for its identification and for predicting its behavior in various applications.



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Caption: Logical flow from molecular structure to physical properties and their application.

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